

# Quantifying Quinacrine Fluorescence Intensity: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: *Quinact*

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For researchers, scientists, and drug development professionals, Quinacrine offers a versatile fluorescent tool for cellular and molecular analysis. This document provides detailed application notes and protocols for the quantitative analysis of Quinacrine fluorescence, covering its use in visualizing acidic vesicles and in chromosome analysis.

Quinacrine is a fluorescent dye that has been widely utilized in biological research for its ability to intercalate into DNA and to accumulate in acidic organelles.[1][2] As a weak base, Quinacrine can permeate cell membranes in its neutral form.[2] Within the low pH environment of organelles like lysosomes and autolysosomes, it becomes protonated and trapped, leading to a significant increase in fluorescence intensity.[2][3] This characteristic makes it a valuable probe for studying dynamic cellular processes such as autophagy and endocytosis.[2][4] Furthermore, its ability to bind preferentially to Adenine-Thymine (AT)-rich regions of DNA allows for the visualization of specific banding patterns on chromosomes, a technique known as Q-banding.[5][6][7]

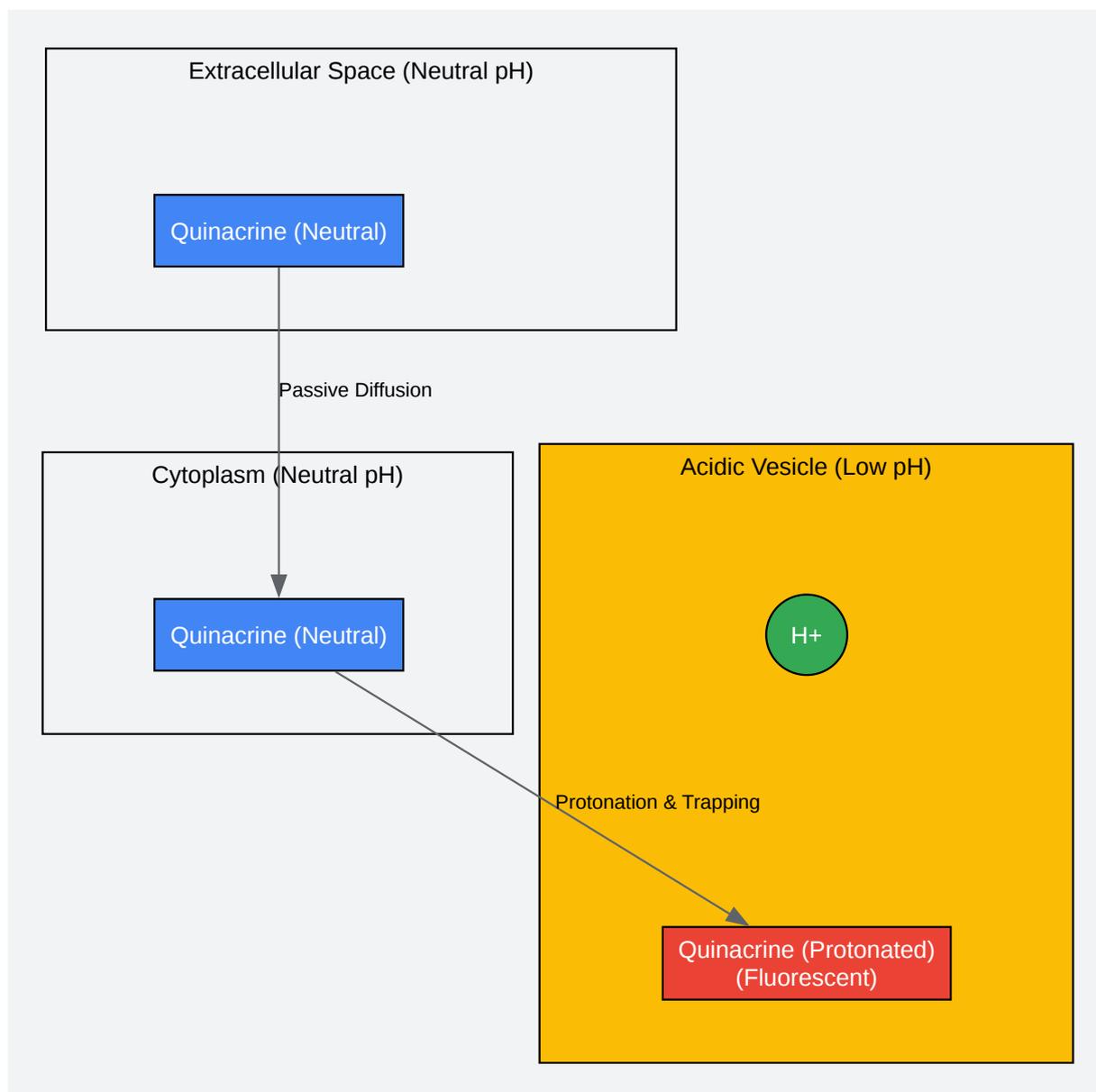
## Physicochemical and Optical Properties of Quinacrine

A thorough understanding of Quinacrine's properties is crucial for its effective application in fluorescence imaging.

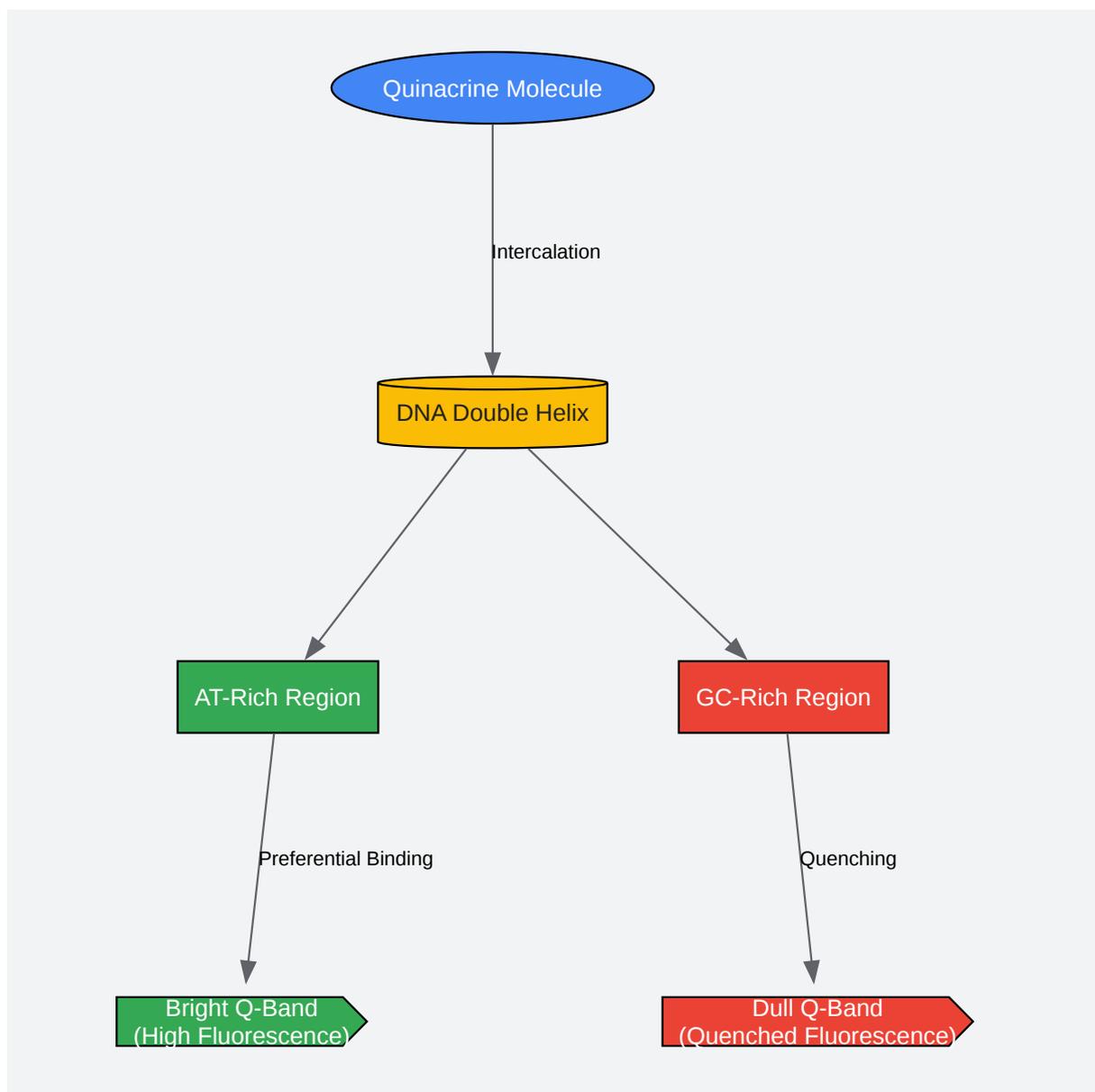
Property	Value	References
Molecular Formula	$C_{23}H_{30}ClN_3O \cdot 2HCl$	[2]
Molecular Weight	472.9 g/mol	[2]
pKa	10.3 and 7.7	[2]
Excitation Maximum (in acidic vesicles)	~458 nm	[2]
Emission Maximum (in acidic vesicles)	470-580 nm	[2]
Excitation Maximum (DNA/RNA bound)	436 nm	[2]
Emission Maximum (DNA/RNA bound)	525 nm	[2]
Quantum Yield (in 0.1 M Perchloric Acid)	$0.60 \pm 0.007$	[2]
Solubility	Soluble in water (50 mg/mL with heat)	[2]

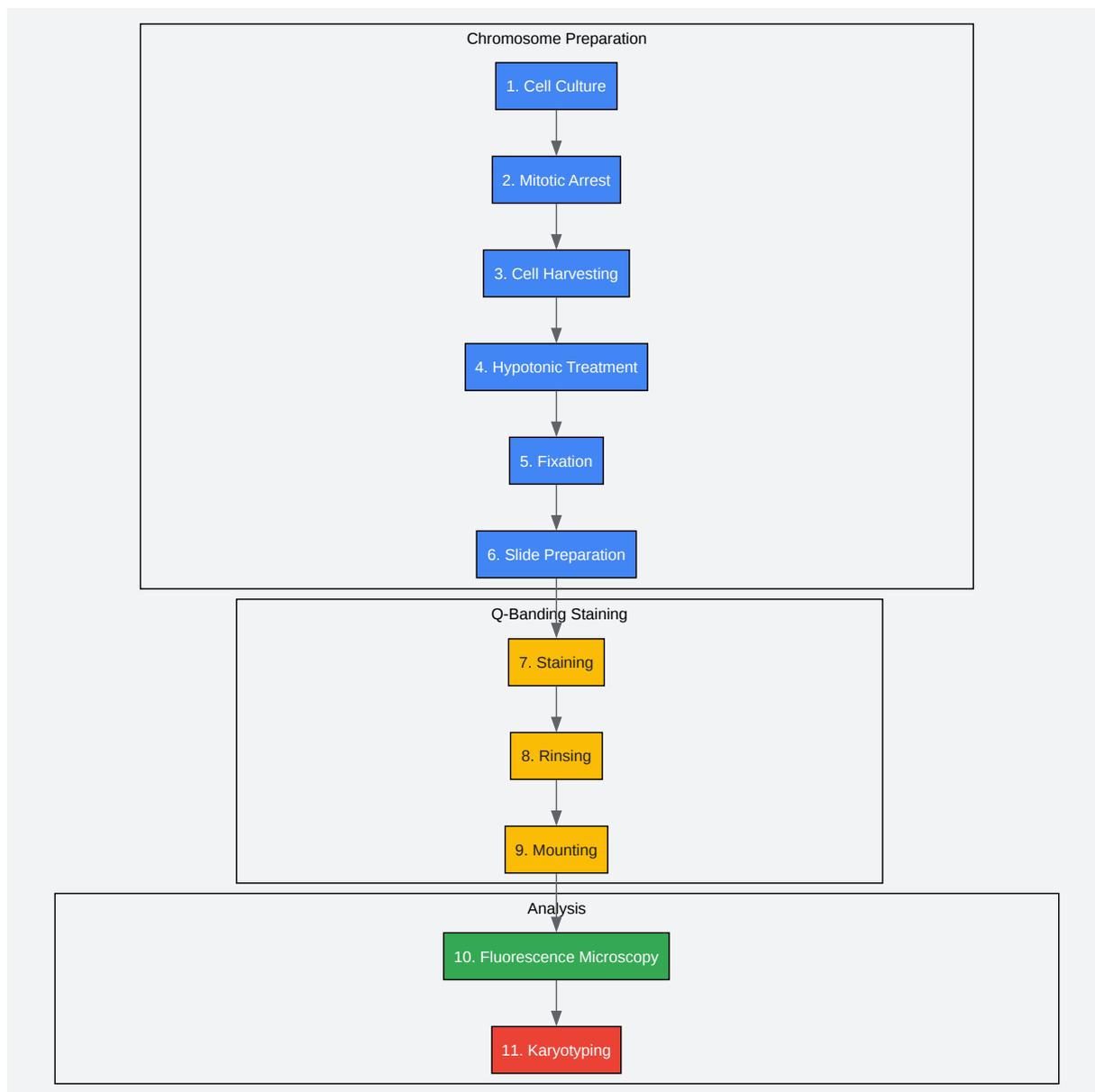
## Mechanism of Quinacrine Accumulation in Acidic Vesicles

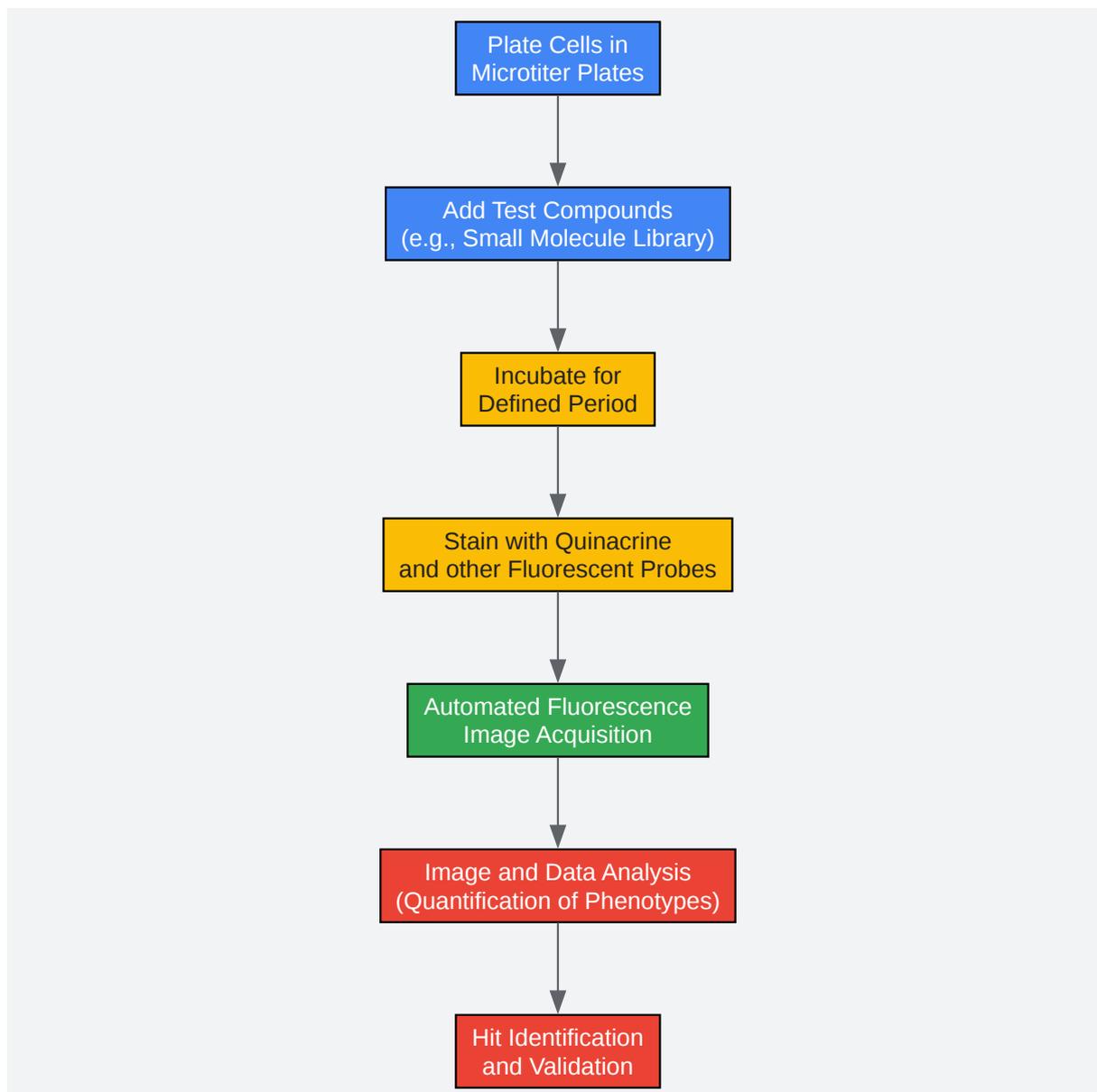
The utility of Quinacrine as a probe for acidic organelles is based on its chemical properties as a weak base. The following diagram illustrates the mechanism of its accumulation.











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